

Application Note: 2-Azido-N-phenylacetyl-butyramide for Biomolecular Functionalization

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Compound of Interest

Compound Name: 2-Azido-N-phenylacetyl-butyramide

Cat. No.: B12048913

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Introduction & Mechanistic Basis[1]

2-Azido-N-phenylacetyl-butyramide ($C_{12}H_{14}N_4O_2$) is a specialized "masked" or "activated" azido-heterofunctional reagent. Unlike standard NHS-azides, this molecule features an acyclic imide core (diacylamine) stabilized by a phenylacetyl group. Its unique structure grants it dual utility in proteomics and drug development:

- **Chemical Acylation Reagent:** The electron-withdrawing nature of the imide bond activates the carbonyls, allowing the transfer of the 2-azidobutyryl moiety to nucleophilic residues (e.g., Lysine -amines) under mild conditions. This installs a "Click-ready" azide handle.[1]
- **Enzyme-Responsive Probe (PGA Substrate):** The N-phenylacetyl group is a specific recognition motif for Penicillin G Acylase (PGA). This allows the reagent to function as a "caged" metabolic probe or a substrate for activity-based protein profiling (ABPP) of PGA-fusion systems.

Chemical Structure & Reactivity

The molecule consists of two acyl chains sharing a central nitrogen:

- Warhead A (Phenylacetyl): Serves as the enzyme recognition motif or the "leaving group" during transacylation.
- Warhead B (2-Azidobutyl): The functional payload containing the bioorthogonal azide () group.

Experimental Workflows

Workflow A: Chemical Functionalization of Proteins (Acylation)

Use Case: Installing an azide handle onto a protein or peptide for subsequent conjugation via Click Chemistry.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials

- Target Protein: 1–5 mg/mL in PBS (pH 7.4). Avoid amine-containing buffers like Tris or Glycine.
- Reagent: **2-Azido-N-phenylacetyl-butylamide** (Stock: 100 mM in DMSO).
- Solvent: Anhydrous DMSO or DMF.
- Purification: Zeba™ Spin Desalting Columns or Dialysis Cassettes (MWCO appropriate for protein).

Protocol

- Preparation: Dilute the protein solution to 2 mg/mL in PBS (pH 7.4). Adjust pH to 8.0 with 1M NaHCO₃ to enhance lysine nucleophilicity if the protein is stable.
- Reaction Setup: Add the **2-Azido-N-phenylacetyl-butylamide** stock solution to the protein sample to achieve a 10–20 molar excess over the protein.
 - Note: Keep final DMSO concentration < 10% (v/v) to prevent denaturation.

- Incubation: Incubate at Room Temperature (25°C) for 2–4 hours or at 4°C overnight with gentle agitation.
 - Mechanism:[5][3][4] The protein amine attacks the imide carbonyl. Due to the steric bulk of the phenylacetyl group and electronic factors, the 2-azidobutyryl group is transferred to the lysine, releasing phenylacetamide as a byproduct.
- Quenching: Add 1M Tris-HCl (pH 8.0) to a final concentration of 50 mM to quench unreacted imides. Incubate for 15 minutes.
- Purification: Remove excess reagent and byproducts via desalting column or dialysis against PBS.
- Validation: The protein is now "Azido-functionalized" and ready for Click Chemistry (CuAAC or SPAAC).

Workflow B: Enzymatic Activation & Profiling (PGA-Mediated)

Use Case: Activity-Based Profiling of Penicillin G Acylase or PGA-triggered release of azido-metabolites.

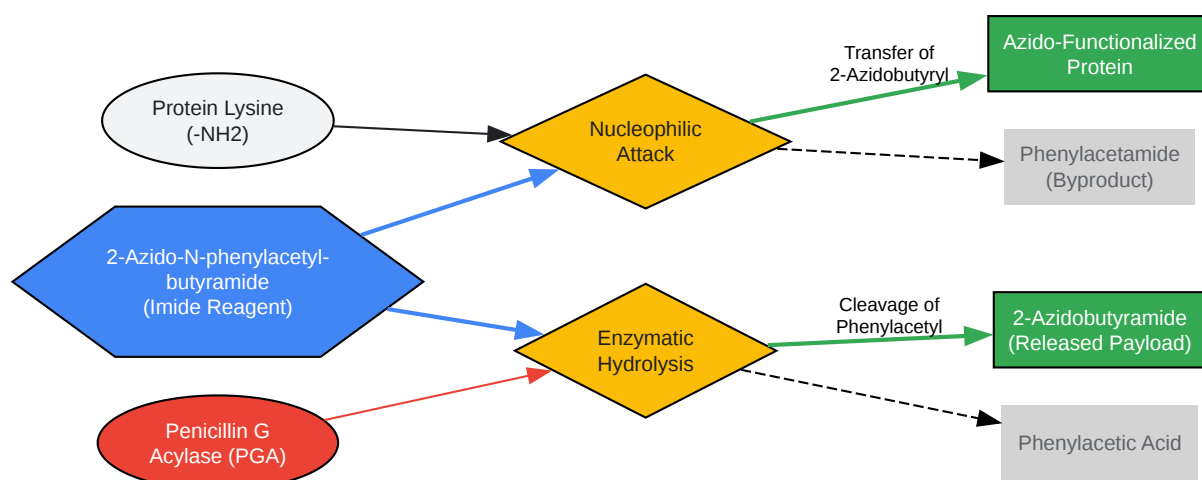
Protocol

- System Setup: Prepare cell lysate or purified enzyme buffer (50 mM Phosphate, pH 7.5).
- Probe Addition: Add **2-Azido-N-phenylacetyl-butyramide** (Final conc: 50–100 µM).
- Activation: Incubate at 37°C.
 - Reaction: PGA hydrolyzes the phenylacetyl group.
 - Release: Free 2-azidobutyramide (or 2-azidobutyrate) is released into the medium.
- Downstream Application:
 - Metabolic Labeling: The released small molecule enters metabolic pathways (if applicable to the cell type).

- Click Detection: Perform CuAAC with a fluorescent alkyne (e.g., TAMRA-Alkyne) to visualize the released species or the active site if the mechanism involves an acyl-enzyme intermediate.

Visualization of Pathways[1]

The following diagram illustrates the dual mechanistic pathways of the reagent: Chemical Acylation vs. Enzymatic Activation.



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Figure 1: Mechanistic bifurcation of **2-Azido-N-phenylacetyl-butylamide** based on reaction conditions.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Protocol

Once the biomolecule is functionalized (via Workflow A), use this protocol to conjugate a payload (e.g., Fluorophore-Alkyne).

Reagent Mix (Prepare Fresh)

Component	Stock Conc.[6][7]	Final Conc.	Role
CuSO ₄	50 mM (H ₂ O)	1 mM	Catalyst Source
THPTA Ligand	100 mM (H ₂ O)	5 mM	Cu(I) Stabilizer & Protectant
Sodium Ascorbate	100 mM (H ₂ O)	10 mM	Reducing Agent (Initiator)
Alkyne Probe	10 mM (DMSO)	50–100 µM	Labeling Partner

Note: Premix CuSO₄ and THPTA before adding to the reaction to prevent protein precipitation.

Step-by-Step

- Mix Protein-Azide (50 µL) with Alkyne Probe.
- Add the CuSO₄/THPTA premix.[2]
- Add Sodium Ascorbate last to start the reaction.[2]
- Incubate for 1 hour at Room Temperature in the dark.
- Precipitate protein (Acetone/Ethanol) or desalt to remove excess click reagents.

References & Grounding

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- Imide Reactivity & Acylation:

- Standard organic synthesis principles regarding acyclic imide transacylation (N-acyl transfer).
- Sigma-Aldrich Product Reference: **2-Azido-N-phenylacetyl-butylamide** (AldrichCPR).[8]
- (Note: Representative link for AldrichCPR collection).
- Azide-Based Metabolic Labeling:
 - Prescher, J. A., & Bertozzi, C. R. (2005). Chemistry in living systems. Nature Chemical Biology.

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